

Cyromazine-d4 CAS number and molecular weight

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Compound of Interest

Compound Name: Cyromazine-d4

Cat. No.: B588538

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An In-Depth Technical Guide to **Cyromazine-d4**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Cyromazine-d4**, a deuterated isotopologue of the insect growth regulator Cyromazine. This document details its chemical properties, mechanism of action, metabolic fate, and its primary application as an internal standard in analytical methodologies.

Core Compound Data

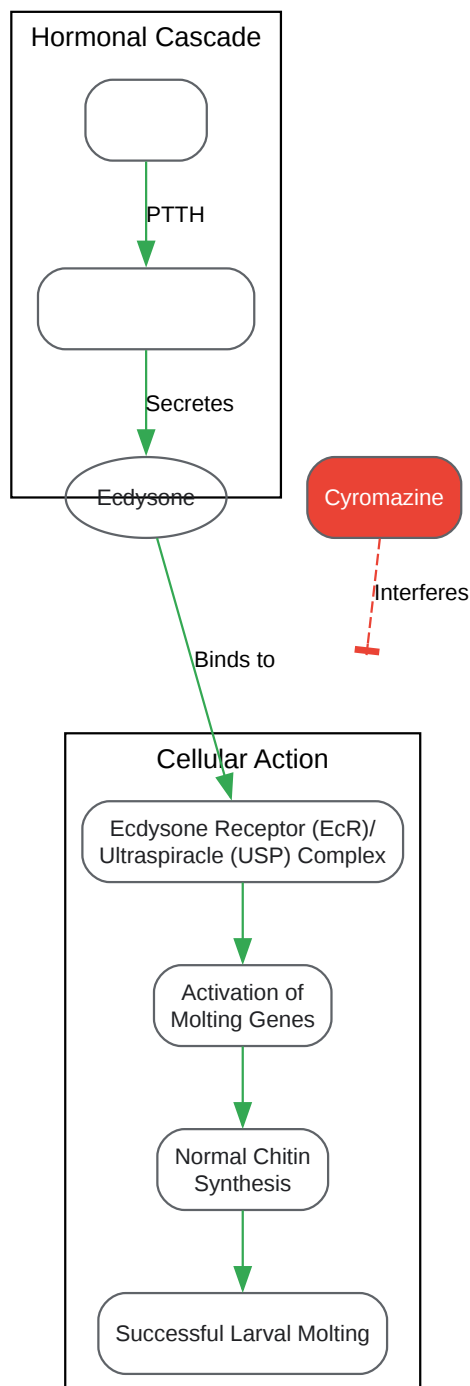
Cyromazine-d4 is the deuterium-labeled form of Cyromazine, an insecticide and acaricide. The incorporation of deuterium atoms provides a distinct mass signature, making it an ideal internal standard for mass spectrometry-based quantification of Cyromazine.^{[1][2]}

Property	Value
CAS Number	1219804-19-9
Molecular Weight	170.21 g/mol
Molecular Formula	C ₆ H ₆ D ₄ N ₆
Synonyms	Cyclopropylmelamine-d4, 2-N-(2,2,3,3-tetradeuteriocyclopropyl)-1,3,5-triazine-2,4,6-triamine

Mechanism of Action

The exact mechanism of action for Cyromazine is not fully elucidated, but it is established as an insect growth regulator (IGR).^{[3][4]} It primarily affects the larval stages of Dipteran and other insects by interfering with the molting process.^{[3][5]} Evidence suggests that Cyromazine disrupts the hormonal regulation of chitin deposition, a key component of the insect exoskeleton, preventing the formation of a viable pupal cuticle.^{[5][6]} This disruption is believed to occur through interference with the ecdysone signaling pathway, a critical hormonal cascade that controls insect development, metamorphosis, and reproduction.^[7] Cyromazine does not have a toxic effect on adult flies but prevents the emergence of the next generation.^[5]

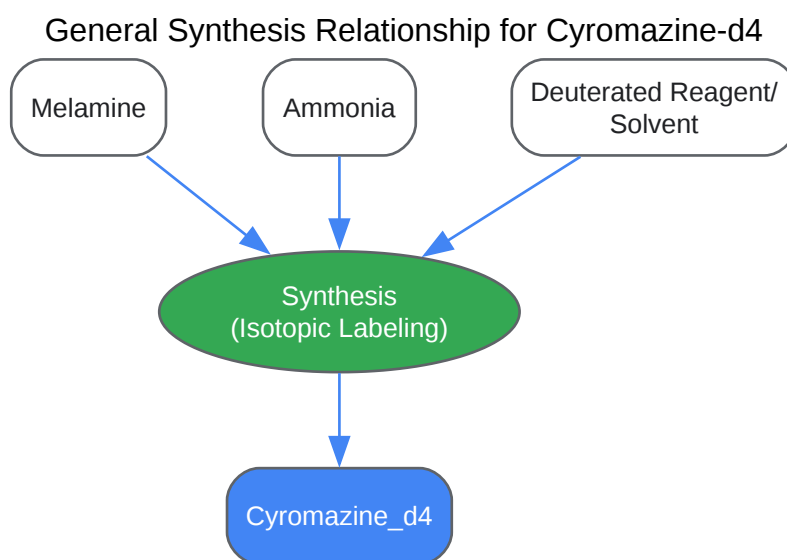
Conceptual Diagram of Cyromazine's Interference with Ecdysone Signaling

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Caption: Ecdysone signaling pathway and the point of interference by Cyromazine.

Synthesis and Metabolism

Synthesis: The synthesis of **Cyromazine-d4** involves isotopic labeling during the production of Cyromazine. A general approach uses melamine and ammonia as primary reactants in the presence of sodium hydroxide. Deuterium is incorporated into the cyclopropyl group through the use of deuterated reagents or solvents during the synthesis process.[1]



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Caption: Logical relationship for the synthesis of **Cyromazine-d4**.

Metabolism: In both plants and animals, Cyromazine is metabolized, primarily through dealkylation, to form melamine.[8] Another identified metabolite is N-cyclopropylammeline.[9] The degradation of Cyromazine in the environment is a key area of study, where **Cyromazine-d4** can be used as a tracer.

Experimental Protocols: Quantification of Cyromazine using Cyromazine-d4

Cyromazine-d4 is principally used as an internal standard for the accurate quantification of Cyromazine in various matrices, such as animal tissues, eggs, milk, and environmental samples, using isotope dilution mass spectrometry.[2][8]

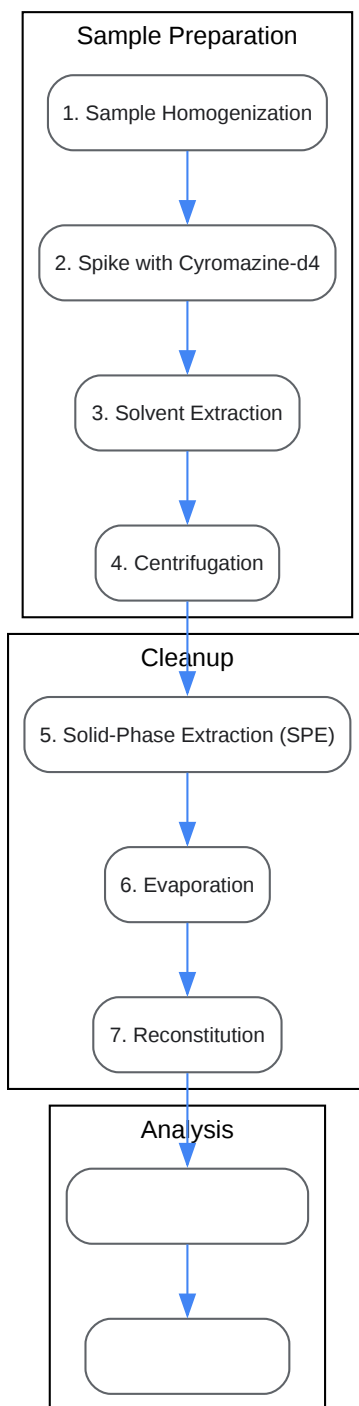
Objective: To determine the concentration of Cyromazine in a sample matrix using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) with **Cyromazine-d4** as an internal standard.

Methodology:

- Sample Preparation and Extraction:
 - Homogenize a known weight (e.g., 2-5 grams) of the sample matrix (e.g., poultry tissue, egg homogenate).
 - Spike the homogenized sample with a known concentration of **Cyromazine-d4** solution.
 - Add an extraction solvent, such as acidic acetonitrile, and vortex or sonicate to ensure thorough mixing and extraction of the analytes.
 - Perform a liquid-liquid partitioning step, for example with dichloromethane, to remove fats and other nonpolar interferences.
 - Centrifuge the sample to separate the layers and collect the acetonitrile (upper) layer.
- Sample Cleanup (Solid-Phase Extraction - SPE):
 - Pass the extract through a solid-phase extraction cartridge (e.g., a mixed-mode cation exchange cartridge) to remove interfering matrix components.
 - Wash the cartridge with an appropriate solvent to remove weakly bound impurities.
 - Elute the analytes (Cyromazine and **Cyromazine-d4**) from the cartridge using a suitable elution solvent (e.g., ammoniated acetonitrile).
 - Evaporate the eluate to dryness under a gentle stream of nitrogen and reconstitute in a mobile phase-compatible solvent.

- LC-MS/MS Analysis:
 - Instrumentation: A high-performance liquid chromatography (HPLC) system coupled to a triple quadrupole mass spectrometer.
 - Chromatographic Separation:
 - Column: C18 reverse-phase column.
 - Mobile Phase: A gradient of water and acetonitrile, both containing a modifier like formic acid to improve peak shape and ionization.
 - Flow Rate: A typical flow rate for analytical scale chromatography.
 - Injection Volume: A small, precise volume of the reconstituted sample extract.
 - Mass Spectrometry Detection:
 - Ionization Mode: Electrospray Ionization (ESI) in positive mode.
 - Detection Mode: Multiple Reaction Monitoring (MRM). Monitor at least two specific precursor-to-product ion transitions for both Cyromazine and **Cyromazine-d4** to ensure identity and accurate quantification.
- Quantification:
 - Generate a calibration curve by analyzing a series of standards containing known concentrations of Cyromazine and a constant concentration of **Cyromazine-d4**.
 - Plot the ratio of the peak area of Cyromazine to the peak area of **Cyromazine-d4** against the concentration of Cyromazine.
 - Calculate the concentration of Cyromazine in the unknown samples by interpolating their peak area ratios from the calibration curve. The use of the isotopically labeled internal standard corrects for variations in extraction efficiency, matrix effects, and instrument response.

Workflow for Cyromazine Quantification using Cyromazine-d4 Internal Standard

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Caption: General experimental workflow for LC-MS/MS analysis.

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